

Application Notes and Protocols: 2-Chlorophenyl Cyclobutyl Ketone as a Pharmaceutical Intermediate

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Compound of Interest

Compound Name: 2-Chlorophenyl cyclobutyl ketone

CAS No.: 898790-91-5

Cat. No.: B1324738

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

These application notes provide a comprehensive technical guide on the utilization of **2-Chlorophenyl cyclobutyl ketone** as a pivotal intermediate in pharmaceutical synthesis. This document delves into the chemical properties, synthesis protocols, and analytical quality control of this compound, with a primary focus on its role as a precursor to valuable active pharmaceutical ingredients (APIs), including the anesthetic agent ketamine and other related structures. The protocols herein are synthesized from established literature and patents, offering a practical framework for laboratory and developmental applications.

Introduction: The Significance of the Cyclobutyl Ketone Moiety in Medicinal Chemistry

The cyclobutane ring, a four-membered carbocycle, has garnered increasing interest in medicinal chemistry. Its unique, rigid, and three-dimensional structure can impart favorable pharmacological properties to drug candidates, such as enhanced metabolic stability and improved binding efficiency to biological targets.[1] When incorporated as a cyclobutyl ketone, this moiety serves as a versatile scaffold for the construction of more complex molecular architectures. **2-Chlorophenyl cyclobutyl ketone**, in particular, is a key starting material in the synthesis of several neuroactive compounds. The presence of the ortho-chlorophenyl group is a common feature in a number of central nervous system (CNS) active drugs.

Physicochemical Properties and Safety Data

A thorough understanding of the physical and chemical properties of **2-Chlorophenyl cyclobutyl ketone** is essential for its safe handling and effective use in synthesis.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₃ ClO	[2]
Molecular Weight	208.68 g/mol	[2]
CAS Number	6740-85-8	[2]
Appearance	Colorless to light orange/yellow clear liquid	[3]
Boiling Point	130°C @ 5 mmHg	[4]
Density	1.16 g/cm ³	[4]
Refractive Index	1.547	[4]
Solubility	Slightly miscible with chloroform and ethyl acetate. Immiscible with water.	[4][5]

Safety and Handling:

2-Chlorophenyl cyclobutyl ketone should be handled with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[5] Work should be conducted in a well-ventilated fume hood.[5] It is incompatible with strong oxidizing agents.[4]

[5] According to the Globally Harmonized System (GHS), it may be harmful if swallowed and may cause an allergic skin reaction.[2] It is also considered toxic to aquatic life with long-lasting effects.[2] For detailed safety information, always consult the latest Safety Data Sheet (SDS) from your supplier.[3][4][5][6]

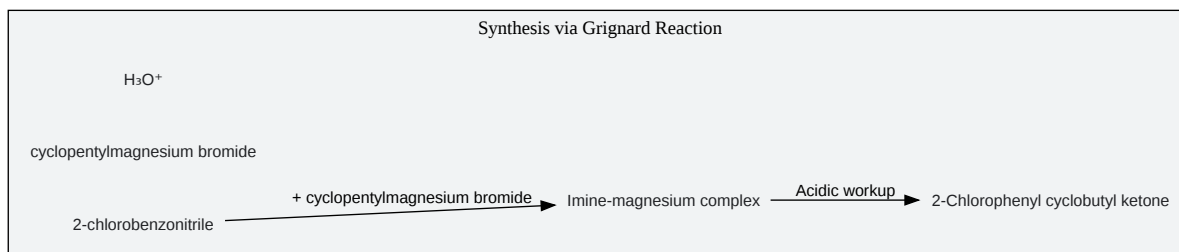
Synthesis of 2-Chlorophenyl Cyclobutyl Ketone

The most prevalent and industrially relevant method for the synthesis of **2-Chlorophenyl cyclobutyl ketone** is the Grignard reaction. This involves the reaction of a cyclopentyl magnesium halide with 2-chlorobenzonitrile. An alternative novel synthesis has also been reported.

Grignard Reaction Protocol

This protocol is based on established principles of Grignard reactions with nitriles.

Reaction Scheme:



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Synthesis of **2-Chlorophenyl cyclobutyl ketone** via Grignard Reaction.

Materials and Reagents:

- 2-chlorobenzonitrile

- Cyclopentyl bromide (or chloride)
- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Iodine crystal (for initiation)
- Hydrochloric acid (HCl), aqueous solution
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate
- Inert gas (Nitrogen or Argon)

Protocol:

- Preparation of the Grignard Reagent:
 - All glassware must be thoroughly dried to prevent quenching of the Grignard reagent.^[7]
 - In a three-necked flask equipped with a reflux condenser, a dropping funnel, and a nitrogen/argon inlet, place magnesium turnings.
 - Add a small crystal of iodine to activate the magnesium surface.^[8]
 - Add a small amount of anhydrous diethyl ether or THF to cover the magnesium.
 - In the dropping funnel, prepare a solution of cyclopentyl bromide in anhydrous ether/THF.
 - Add a small portion of the cyclopentyl bromide solution to the magnesium. The reaction should initiate, as evidenced by bubbling and a gentle reflux. If the reaction does not start, gentle warming may be necessary.
 - Once the reaction has started, add the remaining cyclopentyl bromide solution dropwise at a rate that maintains a steady reflux.

- After the addition is complete, reflux the mixture for an additional 30-60 minutes to ensure complete formation of the Grignard reagent.
- Reaction with 2-chlorobenzonitrile:
 - Cool the Grignard reagent solution to 0°C in an ice bath.
 - Prepare a solution of 2-chlorobenzonitrile in anhydrous ether/THF and add it to the dropping funnel.
 - Add the 2-chlorobenzonitrile solution dropwise to the stirred Grignard reagent at 0°C.[9]
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours to overnight. Some procedures suggest stirring for up to three days to ensure complete reaction.[9][10]
- Work-up and Purification:
 - Cool the reaction mixture in an ice bath and slowly quench it by the dropwise addition of a cold, dilute aqueous solution of hydrochloric acid.[10] This will hydrolyze the intermediate imine-magnesium complex to the ketone.
 - Transfer the mixture to a separatory funnel. Separate the organic layer.
 - Wash the organic layer sequentially with water, saturated aqueous sodium bicarbonate solution, and brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter off the drying agent and remove the solvent under reduced pressure to obtain the crude product.
 - The crude **2-Chlorophenyl cyclobutyl ketone** can be purified by vacuum distillation.[10]

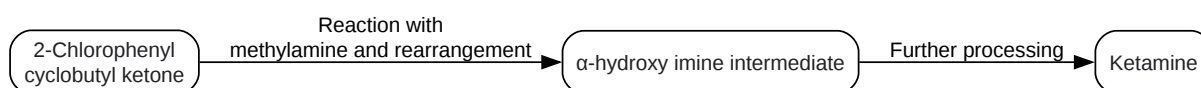
Alternative Synthesis from Cyclopentanone p-toluenesulfonylhydrazone

A novel process for the synthesis of **2-Chlorophenyl cyclobutyl ketone** has been identified, which involves the reaction of cyclopentanone p-toluenesulfonylhydrazone with 2-chlorobenzaldehyde.[11] This method avoids the use of Grignard reagents and may be suitable for specific applications.[11]

Application in Pharmaceutical Synthesis: The Pathway to Ketamine

2-Chlorophenyl cyclobutyl ketone is a well-documented precursor in the synthesis of ketamine.[12][13] The synthetic route typically involves a multi-step process.

Overall Synthetic Pathway:



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Simplified pathway from **2-Chlorophenyl cyclobutyl ketone** to Ketamine.

A common synthetic approach involves the reaction of **2-Chlorophenyl cyclobutyl ketone** with bromine to form an α -bromo ketone, followed by reaction with methylamine and subsequent rearrangement to yield ketamine. However, newer and more efficient methods are continually being developed.[12]

Note on Alternative Precursors: It's important to note that other precursors for ketamine synthesis exist, such as 2-(2-chlorophenyl)-2-nitrocyclohexanone (2-CPNCH).[13][14]

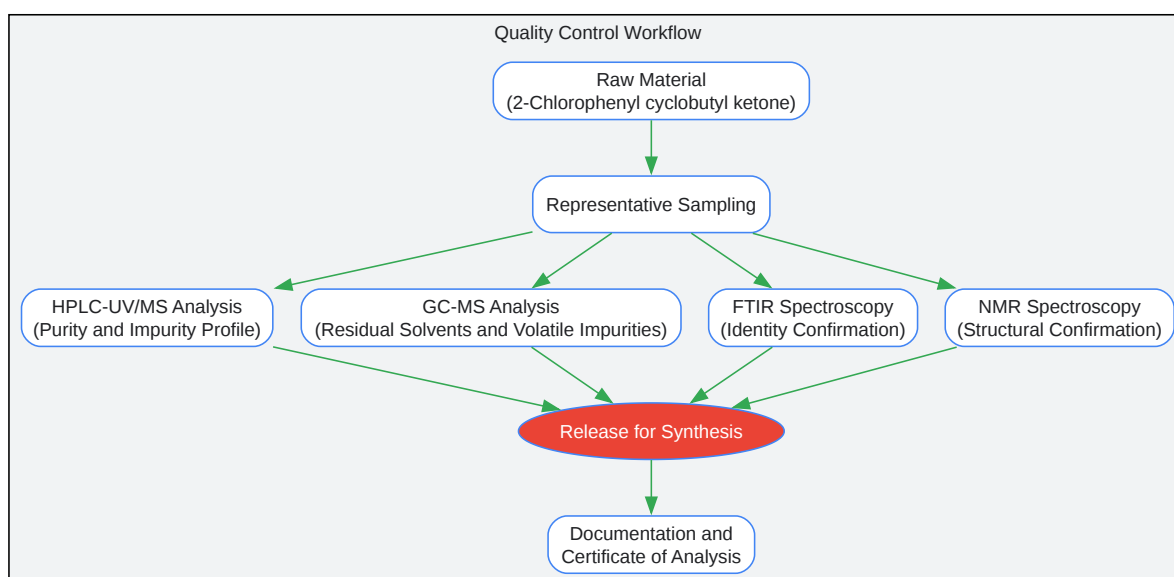
Other Potential Pharmaceutical Applications

The 1-(4-chlorophenyl)cyclobutyl moiety is present in other pharmaceutically active compounds, suggesting that **2-Chlorophenyl cyclobutyl ketone** could be a versatile intermediate for a range of therapeutic agents. For instance, N,N-dimethyl-1-[1-(4-chlorophenyl)cyclobutyl]-3-methylbutylamine, a derivative of sibutramine, is used in the treatment of depression.[15][16] The synthesis of such compounds may involve the elaboration of a cyclobutyl ketone intermediate.

Analytical Quality Control

Ensuring the purity and identity of **2-Chlorophenyl cyclobutyl ketone** is crucial for its successful use in pharmaceutical manufacturing. A robust quality control (QC) program should be implemented.^{[17][18][19]}

Recommended QC Protocol:



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Quality Control Workflow for **2-Chlorophenyl cyclobutyl ketone**.

Analytical Techniques:

- High-Performance Liquid Chromatography (HPLC): HPLC with UV detection is a primary method for determining the purity of **2-Chlorophenyl cyclobutyl ketone** and quantifying any impurities. A reverse-phase C18 column with a methanol/water or acetonitrile/water mobile phase is typically effective.
- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is useful for identifying and quantifying volatile impurities and residual solvents from the synthesis process.
- Fourier-Transform Infrared Spectroscopy (FTIR): FTIR provides a characteristic fingerprint of the molecule, confirming its identity by the presence of key functional groups, such as the carbonyl (C=O) stretch of the ketone and the aromatic C-Cl stretch.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are powerful tools for unambiguous structural confirmation of the compound.

Conclusion

2-Chlorophenyl cyclobutyl ketone is a valuable and versatile intermediate in the synthesis of a range of pharmaceutical compounds, most notably ketamine. Its synthesis via the Grignard reaction is a well-established method, and robust analytical techniques are available to ensure its quality. The unique properties conferred by the cyclobutyl moiety suggest that this intermediate will continue to be of interest in the development of novel therapeutics.

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